

# Synthesis and properties of 4-Methoxy-3'-methylbenzophenone derivatives

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## Compound of Interest

Compound Name: 4-Methoxy-3'-methylbenzophenone

Cat. No.: B1314057

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An In-Depth Technical Guide to the Synthesis and Properties of **4-Methoxy-3'-methylbenzophenone** Derivatives

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, characterization, and properties of **4-Methoxy-3'-methylbenzophenone** and its derivatives. Benzophenones are a significant class of organic compounds featuring a diarylketone core, which are integral to medicinal chemistry and materials science.[1][2] Derivatives substituted with electron-donating groups, such as methoxy and methyl groups, are of particular interest as they exhibit a wide range of biological activities, including anticancer, antimicrobial, anti-inflammatory, and antiviral effects.[3] This document details the primary synthetic methodologies, analytical characterization, and known biological properties of this specific scaffold, presenting quantitative data and experimental protocols to aid in further research and development.

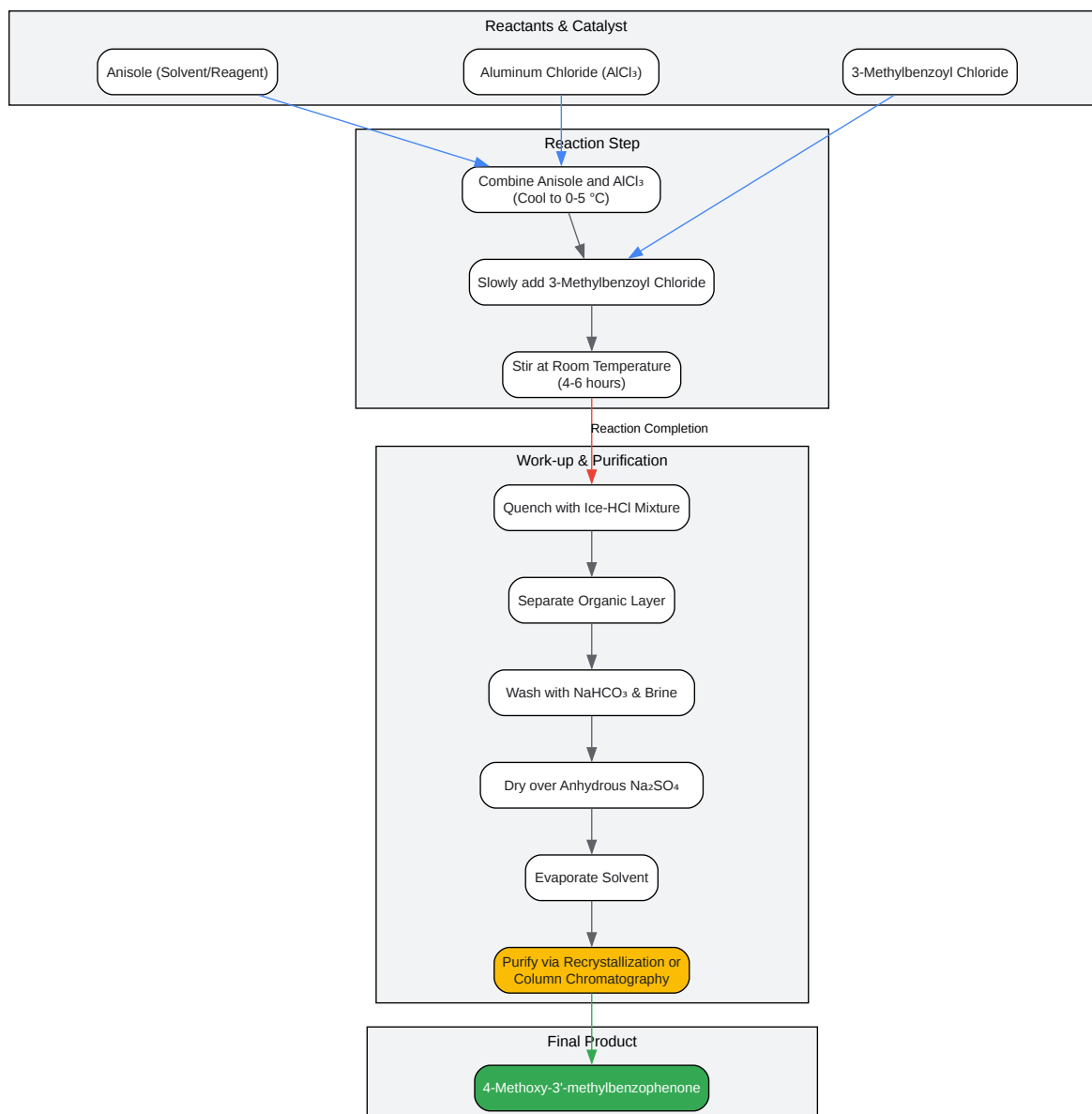
## Synthesis of 4-Methoxy-3'-methylbenzophenone

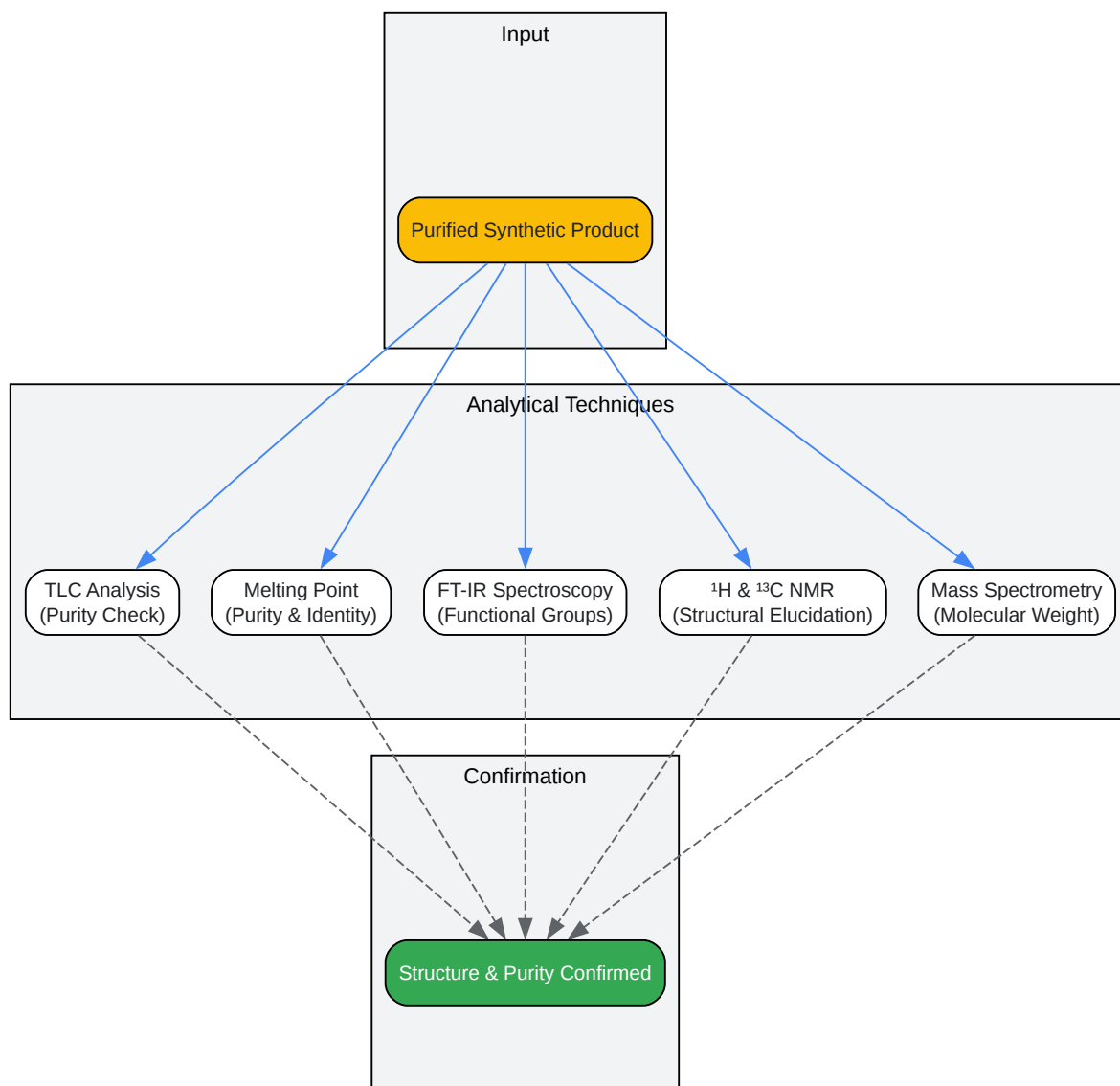
The most common and effective method for synthesizing **4-Methoxy-3'-methylbenzophenone** is the Friedel-Crafts acylation. This reaction involves the electrophilic substitution of an aromatic ring with an acyl group, typically in the presence of a Lewis acid catalyst like

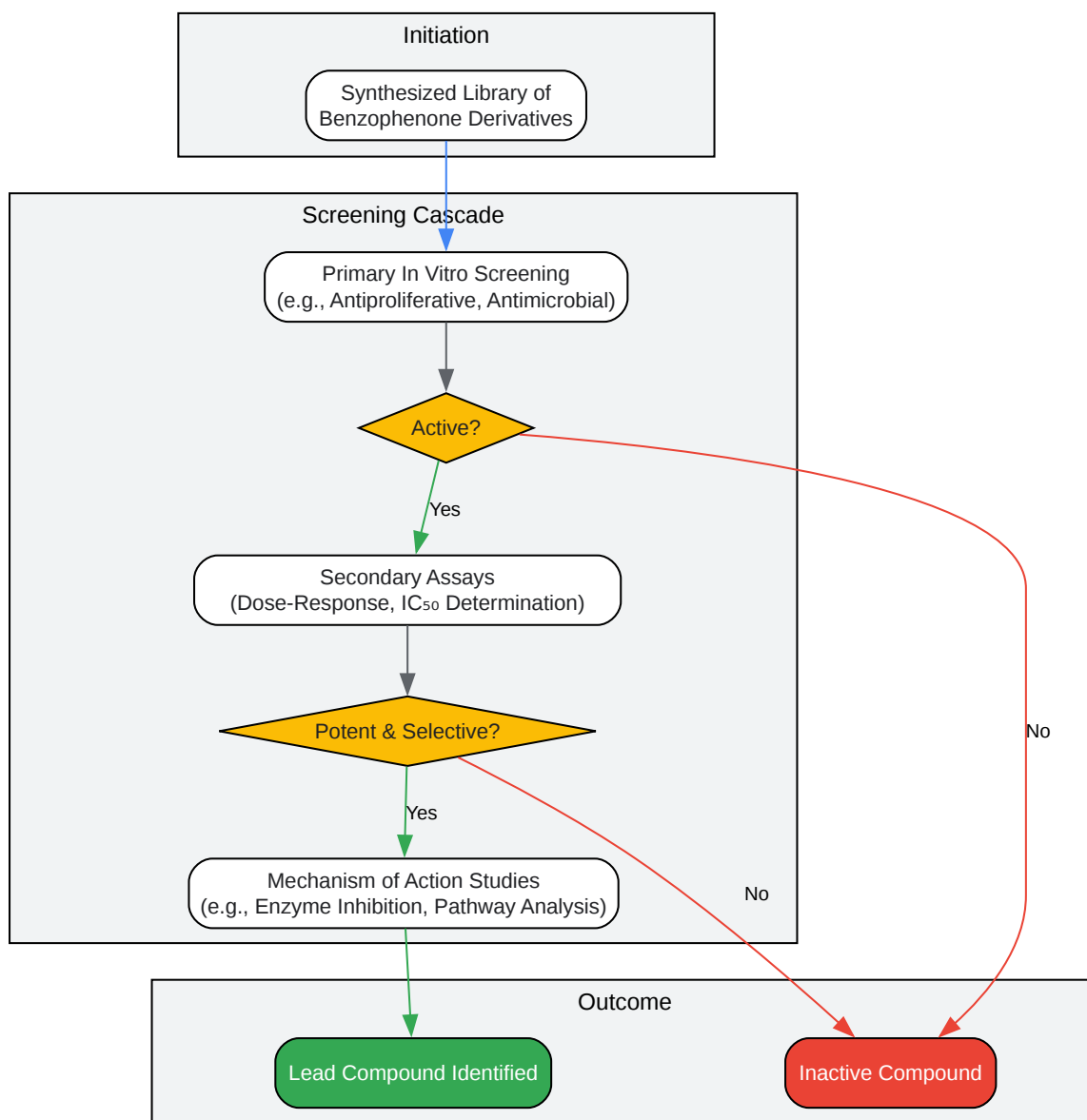
aluminum chloride ( $\text{AlCl}_3$ ). For the target compound, this involves the acylation of anisole (methoxybenzene) with 3-methylbenzoyl chloride.

## General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **4-Methoxy-3'-methylbenzophenone** via Friedel-Crafts acylation.







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## References

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- 3. Synthesis and bioactivity investigation of benzophenone and its derivatives - RSC Advances (RSC Publishing) DOI:10.1039/D4RA02797C [pubs.rsc.org]
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